Agrimophol's Anticancer Activity: A Comparative Analysis Across Diverse Cancer Cell Lines

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Compound of Interest

Compound Name: *Agrimophol*

Cat. No.: *B1206218*

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This guide provides a comprehensive cross-validation of the anticancer activities of **Agrimophol**, a key bioactive compound isolated from Agrimonia pilosa. The document is intended for researchers, scientists, and professionals in drug development, offering a comparative analysis of **Agrimophol**'s efficacy in various cancer cell lines and detailing the underlying molecular mechanisms.

Executive Summary

Agrimophol has demonstrated significant anticancer properties across a range of human cancer cell lines, including colon, prostate, lung, liver, and leukemia. Its primary mechanisms of action involve the induction of apoptosis (programmed cell death) and arrest of the cell cycle, effectively halting the proliferation of cancerous cells. This guide synthesizes the available quantitative data on its potency, outlines the experimental methodologies used for its evaluation, and visualizes the key signaling pathways it modulates. While direct comparative studies with established chemotherapeutics are limited, this document compiles available data to provide a preliminary performance benchmark.

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Comparative Efficacy of **Agrimophol** and Related Compounds

The inhibitory concentration (IC50), which represents the concentration of a drug that is required for 50% inhibition of cell viability, is a key metric for assessing anticancer activity. The following tables summarize the reported IC50 values for **Agrimophol** and extracts from Agrimonia pilosa in various cancer cell lines.

Table 1: IC50 Values of **Agrimophol** (Agrimol B) in Different Cancer Cell Lines

Cancer Type	Cell Line	Compound	IC50 Value	Incubation Time	Citation(s)
Colon Carcinoma	HCT116	Agrimol B	280 nM	Not Specified	[1]
Leukemia	K562	Agrimol	0.1-10 mg/mL (dose-dependent inhibition)	24 h	[2]

Note: Agrimol B is a significant component of **Agrimophol**.

Table 2: IC50 Values of Agrimonia pilosa Extracts in Different Cancer Cell Lines

Cancer Type	Cell Line	Extract Type	IC50 Value (µg/mL)	Incubation Time	Citation(s)
Sarcoma	S180	Water Extract	175.64	24 h	[3]
Sarcoma	S180	Water Extract	90.59	48 h	[3]
Sarcoma	S180	Water Extract	71.74	72 h	[3]

Disclaimer: Direct comparison of IC50 values across different studies should be approached with caution due to variations in experimental protocols, including the specific composition of extracts, cell culture conditions, and assay methodologies.

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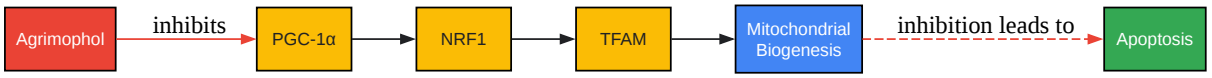
Key Signaling Pathways Modulated by **Agrimophol**

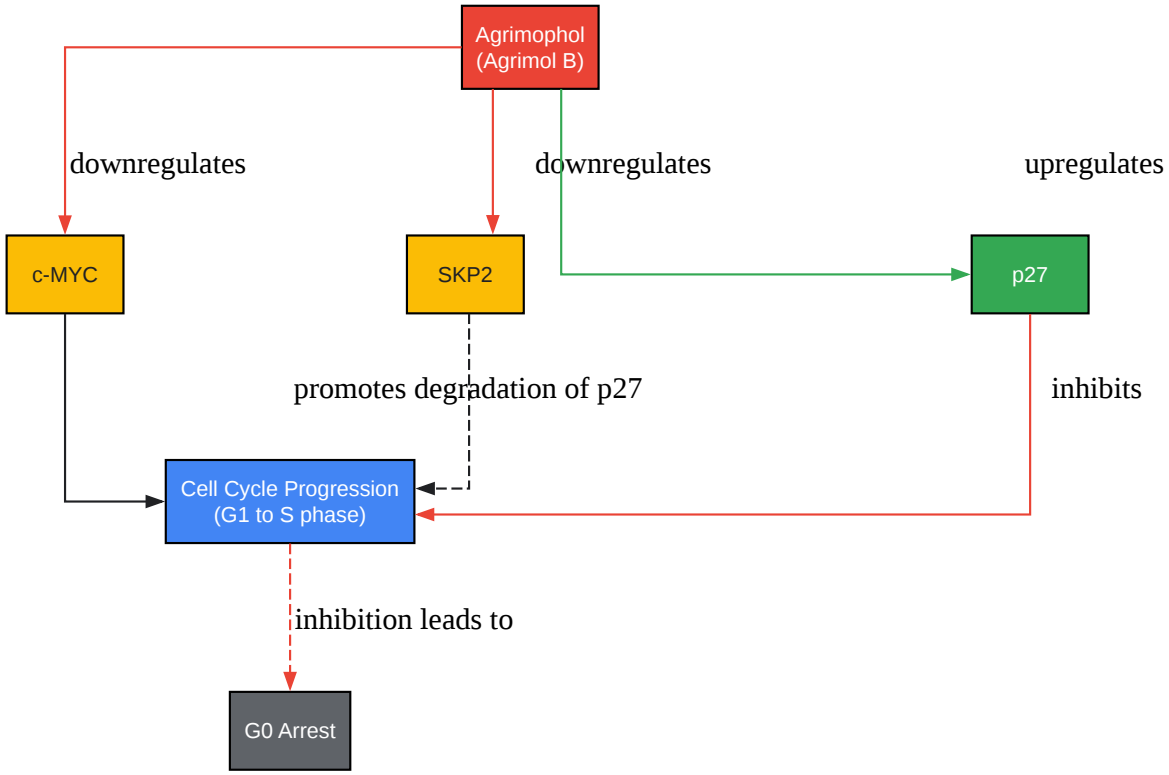
Agrimophol exerts its anticancer effects by modulating several critical signaling pathways involved in cell survival, proliferation, and metabolism.

PGC-1α/NRF1/TFAM Signaling Pathway

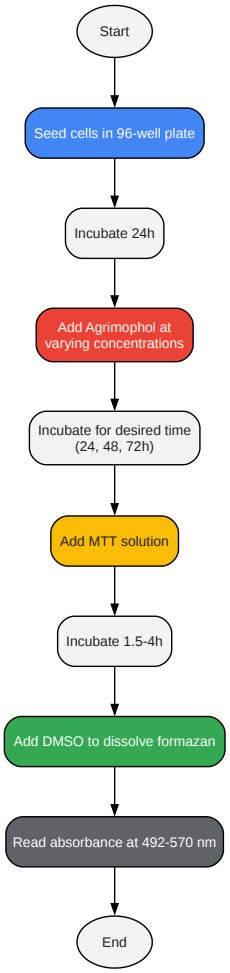
In colon carcinoma cells, **Agrimophol** has been shown to inhibit the PGC-1α/NRF1/TFAM signaling pathway.[1] This pathway is crucial for mitochondrial biogenesis and function. By suppressing this pathway, **Agrimophol** leads to mitochondrial dysfunction, increased production of reactive oxygen species (ROS), and ultimately, apoptosis.[1]

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